

Essential Safety and Logistics for Handling Suberylglycine-d4

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Suberylglycine-d4

Cat. No.: B12418644

[Get Quote](#)

For researchers, scientists, and drug development professionals, ensuring the integrity of isotopically labeled compounds and maintaining a safe laboratory environment are paramount. This guide provides essential safety and logistical information for handling **Suberylglycine-d4**, a deuterated form of Suberylglycine. While **Suberylglycine-d4** is not classified as a hazardous substance, adherence to standard laboratory safety protocols is crucial to prevent contamination and ensure experimental accuracy.

Chemical and Physical Properties

A summary of the key properties of **Suberylglycine-d4** is presented below. Understanding these characteristics is the first step in safe and effective handling.

Property	Value	Source
CAS Number	2469259-73-0	[1][2][3]
Molecular Formula	C ₁₀ H ₁₃ D ₄ NO ₅	[3][4]
Molecular Weight	235.27 g/mol	
Appearance	Solid	
Purity	≥95% (Chemical Purity), ≥97 atom % D	
Solubility	Slightly soluble in DMSO and Methanol	
Storage	Recommended to store at -20°C	

Personal Protective Equipment (PPE)

When handling **Suberylglycine-d4**, especially in its powdered form, appropriate personal protective equipment should be worn to prevent inhalation, ingestion, and skin contact.

Recommended PPE:

- **Eye Protection:** Safety glasses with side shields or goggles are mandatory to protect from dust particles.
- **Hand Protection:** Chemical-resistant gloves, such as nitrile gloves, should be worn to prevent skin contact. Contaminated gloves should be disposed of properly after use.
- **Protective Clothing:** A standard laboratory coat is required to protect street clothing and skin from accidental spills.
- **Respiratory Protection:** While not generally required for small quantities in a well-ventilated area, a dust mask or respirator may be appropriate if handling larger quantities or if there is a risk of generating airborne dust.

Operational Handling and Disposal Plan

Proper handling and disposal procedures are critical for maintaining the isotopic purity of **Suberylglycine-d4** and ensuring a safe laboratory environment. Deuterated compounds are susceptible to isotopic exchange with atmospheric moisture, which can compromise experimental results.

Step-by-Step Handling Protocol:

- Preparation:
 - Before handling, ensure the work area (e.g., a chemical fume hood or a designated benchtop) is clean and dry.
 - Allow the container of **Suberylglycine-d4** to equilibrate to room temperature before opening to prevent condensation, which can introduce moisture and lead to isotopic dilution.
 - Assemble all necessary equipment, including spatulas, weighing paper, and solvent vials, in a dry environment.
- Weighing and Aliquoting:
 - Handle the solid compound in a well-ventilated area or under a fume hood to minimize inhalation of any fine particles.
 - Due to its hygroscopic nature, it is recommended to handle the compound under a dry, inert atmosphere, such as nitrogen or argon, to prevent the absorption of atmospheric moisture.
 - Use clean, dry utensils for weighing and transferring the powder.
- Dissolution:
 - If preparing a solution, use anhydrous or deuterated solvents to prevent hydrogen-deuterium (H-D) exchange.
 - Add the solvent to the weighed **Suberylglycine-d4** and mix gently until dissolved.
- Storage of Solutions:


- Store solutions in tightly sealed vials, preferably with septa, to minimize exposure to air and moisture.
- For long-term storage, flushing the vial with an inert gas before sealing is recommended.

Disposal Plan:

- Waste Identification: Although not classified as hazardous, **Suberylglycine-d4** waste should be treated as chemical waste.
- Segregation: Keep deuterated waste streams separate from other chemical waste to avoid cross-contamination. Used and waste solvents should be kept separate (e.g., DMSO with DMSO, CDCl₃ with CDCl₃).
- Containerization: Collect waste in clearly labeled, sealed containers.
- Disposal: Dispose of waste **Suberylglycine-d4** and its containers in accordance with local, state, and federal regulations. Consult with your institution's environmental health and safety (EHS) office for specific guidance.

Experimental Workflow Diagram

The following diagram illustrates the recommended workflow for handling **Suberylglycine-d4**, from receiving the compound to its final disposal.



[Click to download full resolution via product page](#)

Workflow for handling **Suberylglycine-d4**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Suberylglycine-d4 | CAS#:2469259-73-0 | Chemsrce [chemsrc.com]
- 2. Suberylglycine-d4 | 2469259-73-0 [sigmaaldrich.com]
- 3. N-Suberyl-2,2,7,7-d4-glycine | LGC Standards [lgcstandards.com]
- 4. N-Suberyl-2,2,7,7-d4-glycine | LGC Standards [lgcstandards.com]
- To cite this document: BenchChem. [Essential Safety and Logistics for Handling Suberylglycine-d4]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12418644#personal-protective-equipment-for-handling-suberylglycine-d4]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com